

# Technical Guide: Thiol-PEG3-acid Safety, Handling, and Applications

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## Compound of Interest

Compound Name: *Thiol-PEG3-acid*

Cat. No.: *B611344*

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This technical guide provides comprehensive safety information, handling protocols, and application methodologies for **Thiol-PEG3-acid**. It is intended for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

**Thiol-PEG3-acid** is a heterobifunctional linker molecule featuring a terminal thiol (-SH) group and a carboxylic acid (-COOH) group, separated by a hydrophilic three-unit polyethylene glycol (PEG) spacer.<sup>[1][2]</sup> This structure allows for the sequential or orthogonal conjugation of different molecules. The PEG spacer enhances solubility in aqueous media, which is beneficial for biological applications.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Thiol-PEG3-acid**

Property	Value	Source
Molecular Formula	C9H18O5S	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	238.30 g/mol	
Appearance	Liquid	
Boiling Point	377.5 ± 37.0 °C at 760 mmHg	
Purity	≥95%	
CAS Number	1347750-82-6	
Synonyms	3-[2-[2-(2-sulfanylethoxy)ethoxy]ethoxy]propionic acid, SH-PEG3-COOH	

## Safety and Hazard Information

**Thiol-PEG3-acid** is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. It is crucial to handle this compound with appropriate safety precautions.

Table 2: GHS Hazard Classification for **Thiol-PEG3-acid**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source:

Quantitative Toxicity Data: Specific quantitative toxicity data, such as LD50 values, are not available for **Thiol-PEG3-acid**. The hazard classification is based on available data for similar compounds.

## Handling and Storage

Proper handling and storage are essential to ensure the stability of **Thiol-PEG3-acid** and the safety of laboratory personnel.

## Personal Protective Equipment (PPE)

A detailed summary of recommended PPE is provided in the table below.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear impervious clothing and protective gloves (e.g., nitrile rubber).
Respiratory Protection	Use a suitable respirator when handling large quantities or in poorly ventilated areas.

## Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

## Storage Conditions

- Store in a tightly sealed container in a cool, well-ventilated area.
- Recommended storage temperature is -20°C.
- Keep away from direct sunlight and sources of ignition.
- Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.

## Emergency and First Aid Procedures

Table 4: First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

## Experimental Protocols and Applications

**Thiol-PEG3-acid** is a versatile linker used in bioconjugation, the synthesis of Proteolysis Targeting Chimeras (PROTACs), and the formation of self-assembled monolayers (SAMs).

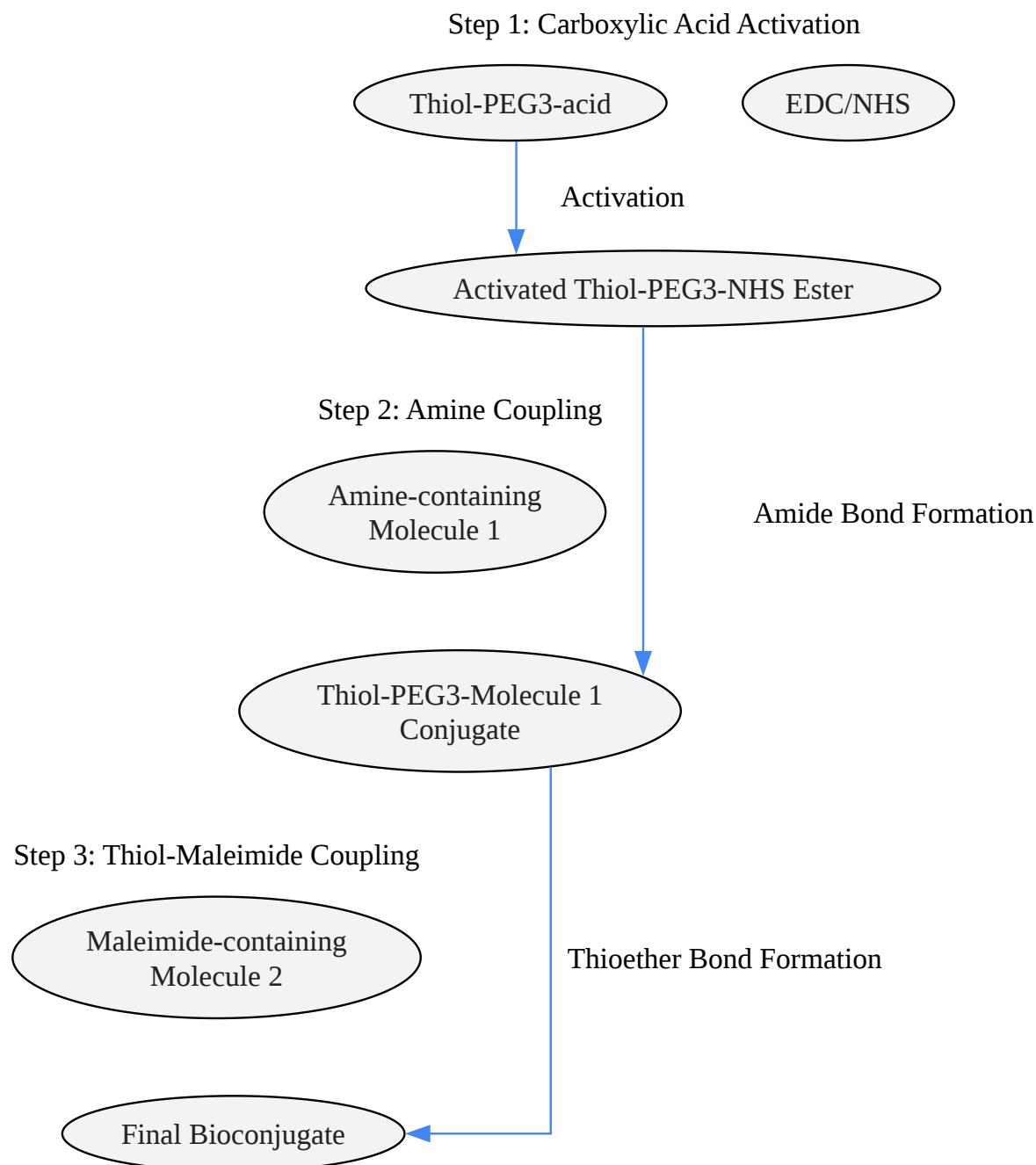
### Bioconjugation

The thiol and carboxylic acid groups on **Thiol-PEG3-acid** allow for the conjugation of two different molecules. The thiol group can react with maleimides, haloacetamides, and disulfides,

while the carboxylic acid can be activated to react with primary amines.

- Activation of the Carboxylic Acid:
  - Dissolve **Thiol-PEG3-acid** in an appropriate anhydrous organic solvent (e.g., DMF or DMSO).
  - Add an activating agent such as N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of N-hydroxysuccinimide (NHS) to form an NHS ester.
  - The reaction is typically carried out at room temperature for several hours.
- Reaction with an Amine-Containing Molecule:
  - Add the amine-containing molecule to the activated **Thiol-PEG3-acid** solution.
  - The reaction is usually performed in a buffer with a pH of 7-9.
  - Allow the reaction to proceed for several hours at room temperature or overnight at 4°C.
- Purification:
  - Purify the resulting conjugate using size-exclusion chromatography or dialysis to remove unreacted reagents.
- Reaction of the Thiol Group:
  - The purified conjugate with a free thiol group can then be reacted with a maleimide-functionalized molecule.
  - This reaction is typically carried out in a buffer at a pH of 6.5-7.5.
  - The reaction is generally rapid, proceeding to completion within a few hours at room temperature.
- Final Purification:

- Purify the final bioconjugate using appropriate chromatography techniques.

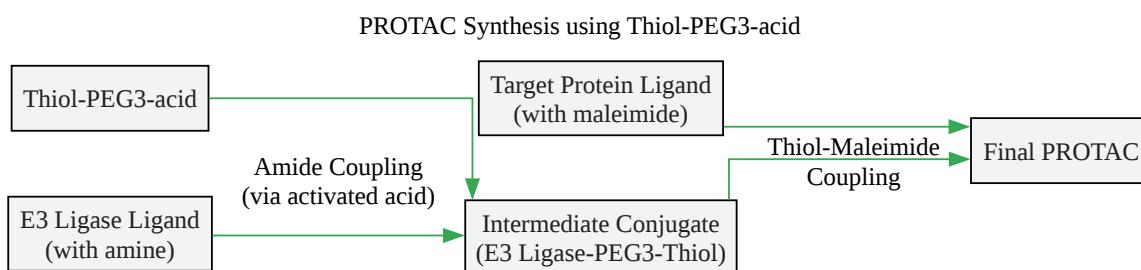


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Caption: General workflow for a two-step bioconjugation using **Thiol-PEG3-acid**.

## PROTAC Synthesis

**Thiol-PEG3-acid** can be used as a linker in the synthesis of PROTACs, which are molecules that induce the degradation of target proteins. The linker connects a ligand for the target protein to a ligand for an E3 ubiquitin ligase.



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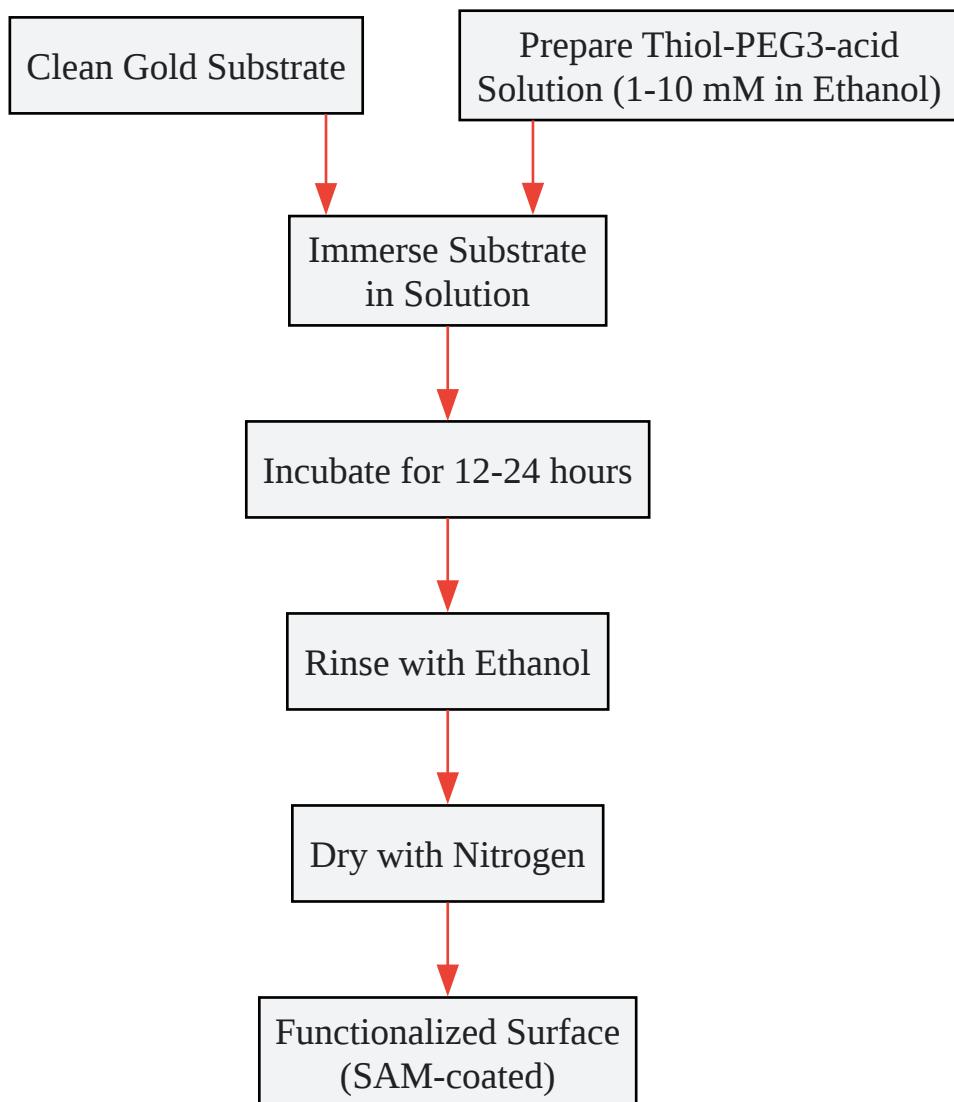
Caption: Logical relationship in PROTAC synthesis utilizing **Thiol-PEG3-acid**.

## Formation of Self-Assembled Monolayers (SAMs)

The thiol group of **Thiol-PEG3-acid** has a strong affinity for gold surfaces, allowing for the formation of well-ordered self-assembled monolayers (SAMs). This is useful for creating functionalized surfaces for biosensors and other applications.

- Substrate Preparation:
  - Use a clean gold-coated substrate (e.g., gold-coated glass or silicon).
  - Clean the substrate to remove organic contaminants. A common method is to use a piranha solution (a mixture of sulfuric acid and hydrogen peroxide). Caution: Piranha solution is extremely corrosive and reactive. Handle with extreme care. Alternatively, UV/ozone cleaning can be used.

- Rinse the cleaned substrate thoroughly with deionized water and then with ethanol.
- Dry the substrate under a stream of high-purity nitrogen gas.
- Preparation of Thiol Solution:
  - Prepare a dilute solution of **Thiol-PEG3-acid** in a suitable solvent, typically high-purity ethanol.
  - A typical concentration is 1-10 mM.
  - Since **Thiol-PEG3-acid** has a carboxylic acid group, the pH of the solution may need to be adjusted to approximately 2 by adding a small amount of hydrochloric acid to ensure proper self-assembly.
- Self-Assembly:
  - Immerse the clean, dry gold substrate into the thiol solution in a sealed container to prevent solvent evaporation and contamination.
  - Allow the self-assembly to proceed for 12-24 hours at room temperature to form a well-ordered monolayer.
- Rinsing and Drying:
  - After incubation, remove the substrate from the thiol solution.
  - Rinse the substrate thoroughly with ethanol to remove non-chemisorbed molecules.
  - Dry the functionalized substrate under a stream of high-purity nitrogen gas.
- Storage:
  - Store the SAM-coated substrate in a clean, dry environment, such as a desiccator or under an inert atmosphere.



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Caption: Experimental workflow for the formation of a self-assembled monolayer.

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## References

- 1. Thiol-PEG3-acid, 1347750-82-6 | BroadPharm [broadpharm.com]

- 2. Thiol-PEG3-acid, CAS 1347750-82-6 | AxisPharm [[axispharm.com](https://axispharm.com)]
- 3. Thiol-PEG3-acid | C9H18O5S | CID 77078371 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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